

Application Notes and Protocols for Labeling with 5-Carboxyrhodamine 6G SE

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Compound of Interest

Compound Name: 5-Carboxyrhodamine 6G
succinimidyl ester

Cat. No.: B15553627

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Introduction

5-Carboxyrhodamine 6G, succinimidyl ester (5-CR6G SE) is an amine-reactive fluorescent dye belonging to the rhodamine family. It is widely utilized in bioconjugation to covalently label proteins, antibodies, and other biomolecules containing primary aliphatic amines. The succinimidyl ester (SE) moiety reacts efficiently with nucleophilic amino groups, such as the ϵ -amino group of lysine residues and the N-terminus of polypeptides, to form a stable amide bond.[1][2] This labeling process is fundamental for a variety of applications in biological research and drug development, including fluorescence microscopy, flow cytometry, immunoassays, and fluorescence-based detection assays.

The resulting 5-CR6G conjugates exhibit bright fluorescence with excitation and emission maxima falling between those of fluorescein and tetramethylrhodamine, making them a suitable choice for multiplexing applications.[3] The peak absorption of 5-CR6G conjugates is well-matched to the 514 nm spectral line of the argon-ion laser, a common light source in many fluorescence-based instruments.[3]

A critical parameter for ensuring the quality and reproducibility of fluorescently labeled biomolecules is the Degree of Labeling (DOL), also known as the dye-to-protein ratio. The DOL represents the average number of dye molecules conjugated to each protein molecule.^[4] An optimal DOL is crucial, as under-labeling can result in a weak signal, while over-labeling may lead to fluorescence quenching and potential interference with the biomolecule's biological activity.^[4] This document provides a detailed protocol for labeling proteins with 5-Carboxyrhodamine 6G SE and a comprehensive guide to calculating the DOL.

Data Presentation

The following table summarizes the key quantitative data required for performing the labeling reaction and calculating the Degree of Labeling for 5-Carboxyrhodamine 6G SE.

Parameter	Value	Reference
5-Carboxyrhodamine 6G SE Properties		
Molecular Weight	555.59 g/mol	[3]
Maximum Excitation Wavelength (λ_{max})	~522 nm	[1]
Maximum Emission Wavelength (λ_{em})	~546 nm	[1]
Molar Extinction Coefficient (ϵ_{dye}) at λ_{max}	94,000 cm ⁻¹ M ⁻¹	[1]
A280 Correction Factor (CF280)	0.214	[1]
Typical Protein Properties (Example: IgG)		
Molecular Weight	~150,000 g/mol	[5]
Molar Extinction Coefficient ($\epsilon_{\text{protein}}$) at 280 nm	~210,000 cm ⁻¹ M ⁻¹	[4]

Experimental Protocols

Protocol 1: Labeling a Protein (e.g., IgG Antibody) with 5-Carboxyrhodamine 6G SE

This protocol provides a general guideline for labeling approximately 1 mg of a typical IgG antibody. Optimization may be required for different proteins.

Materials:

- Protein (e.g., IgG antibody) at a concentration of 2-10 mg/mL
- 5-Carboxyrhodamine 6G SE
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Reaction Buffer: 0.1 M sodium bicarbonate, pH 8.3-8.5. Note: Avoid buffers containing primary amines, such as Tris or glycine.
- Purification Column (e.g., size-exclusion chromatography column like Sephadex G-25)
- Spectrophotometer

Procedure:

- Protein Preparation:
 - Dissolve the protein in the reaction buffer to a final concentration of 2-10 mg/mL.
 - If the protein is in a buffer containing primary amines, perform a buffer exchange into the reaction buffer using dialysis or a desalting column.
- Dye Preparation:
 - Immediately before use, dissolve the 5-Carboxyrhodamine 6G SE in anhydrous DMSO to a concentration of 10 mg/mL.
 - Vortex briefly to ensure the dye is fully dissolved.

- Labeling Reaction:
 - Calculate the required volume of the dye solution. A molar ratio of dye to protein between 10:1 and 20:1 is a good starting point for optimization.[\[6\]](#)
 - While gently stirring the protein solution, slowly add the calculated amount of the dye solution.
 - Incubate the reaction for 1-2 hours at room temperature, protected from light.
- Purification of the Labeled Protein:
 - Remove the unreacted dye and byproducts by passing the reaction mixture through a size-exclusion chromatography column (e.g., Sephadex G-25).[\[7\]](#)
 - Equilibrate the column with an appropriate buffer (e.g., PBS pH 7.4).
 - Collect the fractions containing the labeled protein, which will typically be the first colored fractions to elute.

Protocol 2: Calculating the Degree of Labeling (DOL)

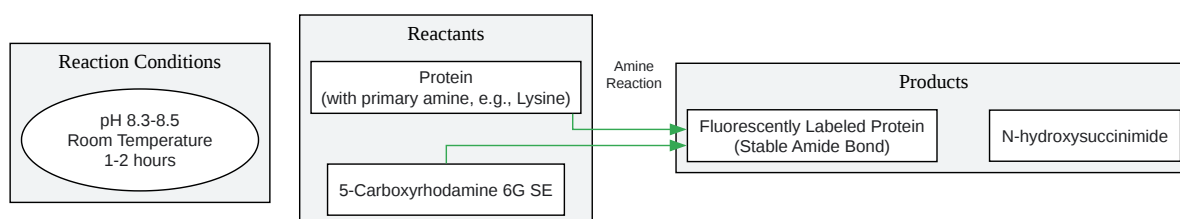
The DOL is determined by measuring the absorbance of the purified protein-dye conjugate at 280 nm (for the protein) and at the λ_{max} of the dye (~522 nm for 5-CR6G).

Procedure:

- Absorbance Measurement:
 - Measure the absorbance of the purified protein-dye conjugate solution at 280 nm (A_{280}) and at the λ_{max} of 5-Carboxyrhodamine 6G (~522 nm, A_{max}) using a spectrophotometer.
 - If the absorbance readings are too high, dilute the sample with the purification buffer and record the dilution factor.
- Calculations:
 - a. Calculate the molar concentration of the dye:

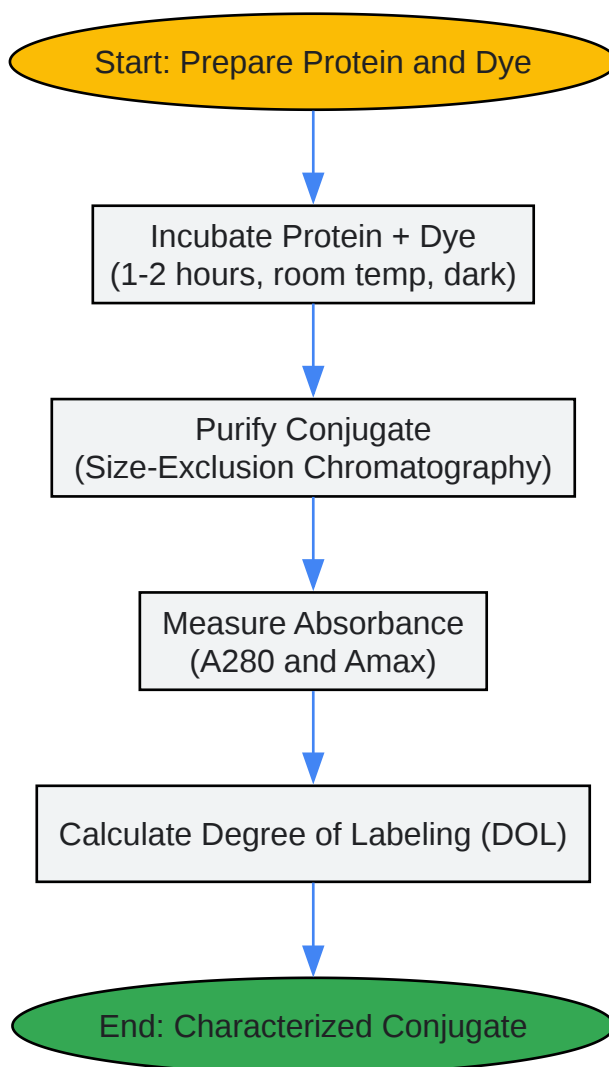
- b. Calculate the corrected absorbance of the protein at 280 nm:
- c. Calculate the molar concentration of the protein:
- d. Calculate the Degree of Labeling (DOL):

Visualizations



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Caption: Chemical reaction pathway for labeling a protein with 5-Carboxyrhodamine 6G SE.



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Caption: Experimental workflow for protein labeling and calculation of the Degree of Labeling.

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